

# Acid Yellow 25 chemical structure and properties

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## Compound of Interest

Compound Name: Acid Yellow 25

Cat. No.: B1290562

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## An In-Depth Technical Guide to Acid Yellow 25

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Acid Yellow 25** (C.I. 18835). The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical Structure and Identity

**Acid Yellow 25** is a monoazo dye characterized by a pyrazolone core. The molecule contains two sulfonate groups, which impart water solubility, and a sulfonamide linkage. The anionic nature of the dye is crucial for its binding properties to cationic substrates.

Systematic IUPAC Name: Sodium 4-[[4,5-dihydro-3-methyl-5-oxo-4-[(4-methyl-3-sulfamoylphenyl)azo]-1H-pyrazol-1-yl]phenyl]sulfonate

Synonyms: C.I. **Acid Yellow 25**, monosodium salt; Acid Fast Yellow R; Cyanine Fast Yellow R; Tertracid Yellow R; Xylene Fast Yellow RPN; Supramine Yellow R<sup>[1][2]</sup>

The chemical structure of **Acid Yellow 25** is depicted below:

Figure 1: Chemical Structure of **Acid Yellow 25**.

## Physicochemical and Spectral Properties

A summary of the key physicochemical and spectral properties of **Acid Yellow 25** is presented in the tables below for easy reference and comparison.

Table 1: General and Physicochemical Properties of **Acid Yellow 25**

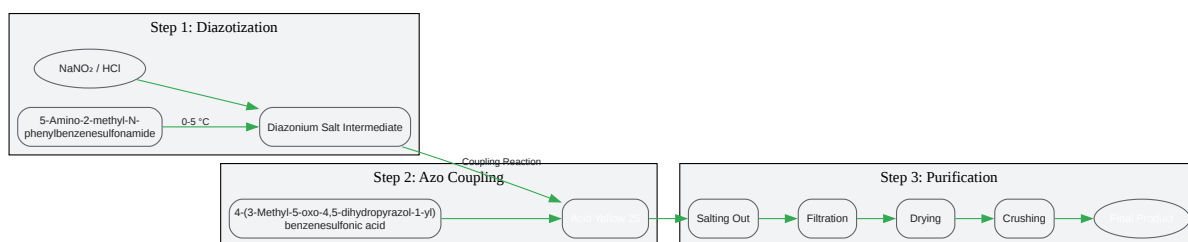
Property	Value	Reference(s)
CAS Number	6359-85-9	[3][4]
C.I. Number	18835	[3][5]
Molecular Formula	C <sub>23</sub> H <sub>20</sub> N <sub>5</sub> NaO <sub>6</sub> S <sub>2</sub>	[1][3]
Molecular Weight	549.55 g/mol	[1][5]
Appearance	Yellow to mustard-brown powder	[3][6]
Solubility in Water	Soluble (150 g/L at 90°C); solution is yellow, becomes turbid when cold.	[7]
Solubility in Organic Solvents	Slightly soluble in ethanol and acetone.	[3]
Density	1.5 g/cm <sup>3</sup>	[8]
Storage Temperature	Room temperature	[1]

Table 2: Spectral Properties of **Acid Yellow 25**

Property	Value	Reference(s)
λ <sub>max</sub>	392 nm	[5]
Molar Extinction Coefficient (ε)	13200 at 259 nm in H <sub>2</sub> O at 0.03 g/L	[5]

## Synthesis of Acid Yellow 25

The synthesis of **Acid Yellow 25** is a two-step process involving diazotization followed by an azo coupling reaction.[3][8] The general manufacturing method involves the diazotization of 5-Amino-2-methyl-N-phenylbenzenesulfonamide, which is then coupled with 4-(3-Methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.[3]



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Figure 2: General Synthesis Workflow for **Acid Yellow 25**.

## Experimental Protocol: Synthesis of Acid Yellow 25 (Generalized)

Disclaimer: The following is a generalized experimental protocol based on standard procedures for azo dye synthesis. It should be adapted and optimized for specific laboratory conditions.

### Step 1: Diazotization of 5-Amino-2-methyl-N-phenylbenzenesulfonamide

- In a suitable reaction vessel, suspend one molar equivalent of 5-Amino-2-methyl-N-phenylbenzenesulfonamide in approximately 2.5-3 molar equivalents of hydrochloric acid diluted with water.
- Cool the suspension to 0-5°C in an ice-salt bath with constant stirring.

- In a separate beaker, dissolve a slight molar excess (approximately 1.05 equivalents) of sodium nitrite in cold water.
- Slowly add the sodium nitrite solution dropwise to the cooled amine suspension, maintaining the temperature below 5°C.
- Continue stirring for 15-30 minutes after the addition is complete. The formation of the diazonium salt can be monitored by testing for the absence of the starting amine (e.g., by TLC) and the presence of nitrous acid (using starch-iodide paper).

### Step 2: Azo Coupling Reaction

- In a separate reaction vessel, dissolve one molar equivalent of 4-(3-Methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid in an aqueous alkaline solution (e.g., sodium carbonate or sodium hydroxide) and cool to 0-5°C.
- Slowly add the freshly prepared, cold diazonium salt solution to the solution of the coupling component with vigorous stirring, maintaining the temperature below 10°C.
- The pH of the reaction mixture should be maintained in the weakly acidic to neutral range to facilitate the coupling reaction.
- A yellow precipitate of **Acid Yellow 25** will form. Continue stirring for 1-2 hours to ensure the reaction goes to completion.

### Step 3: Isolation and Purification

- The precipitated dye is typically isolated by "salting out," where sodium chloride is added to the reaction mixture to decrease the solubility of the dye.
- Collect the solid product by vacuum filtration and wash with a cold brine solution to remove inorganic salts and unreacted starting materials.
- The filter cake is then dried in an oven at a suitable temperature (e.g., 60-80°C).
- The dried dye is crushed to obtain a fine powder.

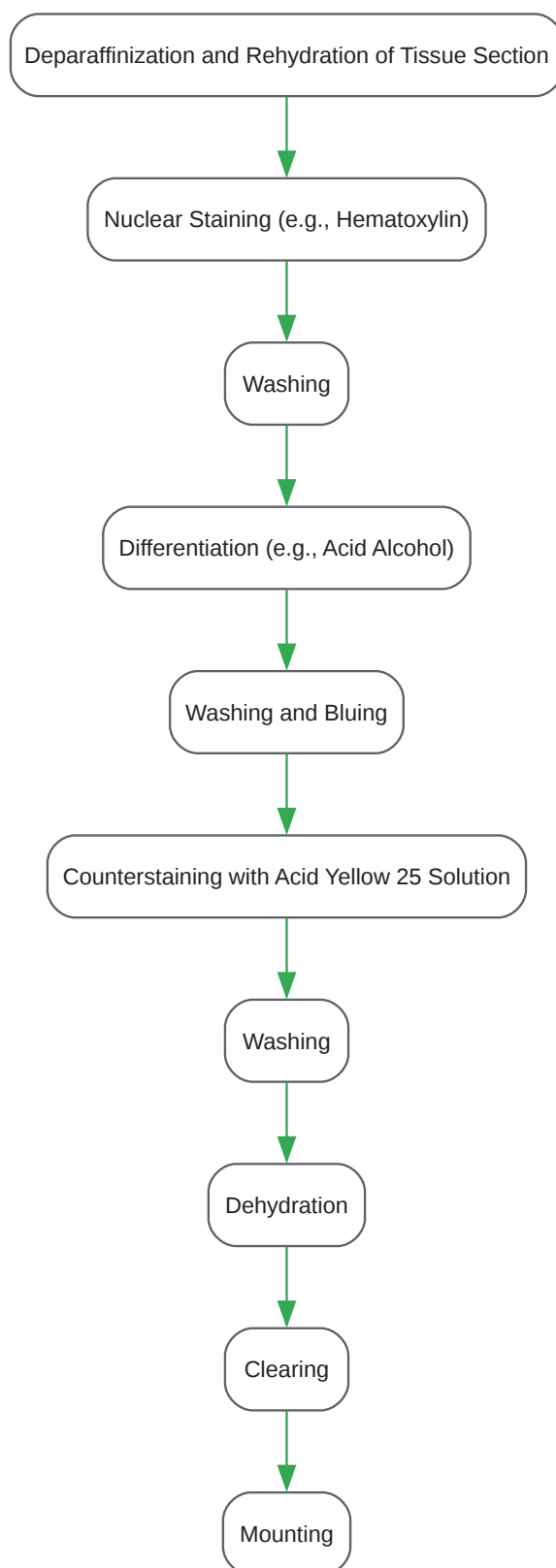
## Applications

**Acid Yellow 25** is a versatile dye with applications in various fields:

- Textile Industry: It is primarily used for dyeing and printing on wool and polyamide fibers.[\[3\]](#)
- Leather and Paper Industries: It can also be used for coloring leather and in paper coating.  
[\[3\]](#)[\[7\]](#)
- Biological Staining: **Acid Yellow 25** is employed in histology and hematology as a cytoplasmic counterstain to visualize cellular structures.[\[1\]](#)
- Cosmetics: The dye is used as a colorant in cosmetic formulations.
- Analytical Chemistry: It can be utilized as a reagent in certain analytical procedures.

## Experimental Protocol: Histological Staining with Acid Yellow 25 (Generalized)

Disclaimer: This is a general protocol for using an acid dye as a counterstain in histology and should be optimized for specific tissues and desired staining intensities.



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Figure 3: General Experimental Workflow for Histological Staining.

#### Solutions:

- **Acid Yellow 25** Staining Solution (0.5-1.0% w/v): Dissolve 0.5-1.0 g of **Acid Yellow 25** in 100 mL of distilled water. Add a few drops of glacial acetic acid to acidify the solution (pH ~2.5-4.0).

#### Procedure:

- Deparaffinize and Rehydrate: Take paraffin-embedded tissue sections through xylene and a graded series of alcohol to water.
- Nuclear Staining: Stain with a regressive hematoxylin stain (e.g., Harris's or Mayer's) for 5-10 minutes.
- Washing: Wash gently in running tap water.
- Differentiation: Differentiate in 1% acid alcohol with brief dips until the desired nuclear staining is achieved.
- Washing and Bluing: Wash in running tap water and then "blue" the sections in a suitable bluing agent (e.g., Scott's tap water substitute or lithium carbonate solution).
- Counterstaining: Immerse the slides in the **Acid Yellow 25** staining solution for 1-5 minutes. The optimal time will depend on the tissue and desired staining intensity.
- Washing: Briefly rinse with distilled water to remove excess stain.
- Dehydration: Dehydrate the sections through a graded series of alcohol.
- Clearing: Clear the sections in xylene or a xylene substitute.
- Mounting: Mount with a permanent mounting medium.

#### Expected Results:

- Nuclei: Blue/Purple
- Cytoplasm, muscle, and erythrocytes: Shades of yellow

## Biological Signaling Pathways

Currently, there is no scientific literature to suggest that **Acid Yellow 25** is directly involved in or modulates any specific biological signaling pathways. Its primary biological interaction is the electrostatic binding to positively charged proteins in tissues for staining purposes.

## Safety and Handling

**Acid Yellow 25** should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[9] Inhalation of the dust should be avoided, and work should be conducted in a well-ventilated area or a fume hood.[9] It is incompatible with strong oxidizing agents.[6] For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[9]

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